

Application Notes and Protocols for the Synthesis of 2-Phenoxyacetohydrazide

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Compound of Interest

Compound Name: 2-Phenoxyacetohydrazide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenoxyacetohydrazide is a key chemical intermediate in the synthesis of a wide range of heterocyclic compounds that are of significant interest in medicinal chemistry and drug development. Its derivatives have been explored for various pharmacological activities. The synthesis of **2-phenoxyacetohydrazide** is typically achieved through the hydrazinolysis of a phenoxyacetic acid ester, a reliable and straightforward method. This document provides a detailed protocol for this synthesis, targeted at professionals in research and development.

The procedure involves the reaction of an ester, ethyl phenoxyacetate, with hydrazine hydrate. The nucleophilic acyl substitution reaction results in the formation of the desired hydrazide. The product can be readily purified by recrystallization.

Experimental Protocol: Synthesis of 2-Phenoxyacetohydrazide

This protocol details the synthesis of **2-phenoxyacetohydrazide** via the hydrazinolysis of ethyl phenoxyacetate.

Materials and Reagents:

- Ethyl phenoxyacetate

- Hydrazine hydrate (99-100%)
- Absolute ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Buchner funnel and flask
- Filter paper
- Beakers
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine ethyl phenoxyacetate and absolute ethanol.
- Addition of Hydrazine Hydrate: To the stirred solution, add hydrazine hydrate. A typical molar ratio is 1:1 between the ethyl phenoxyacetate and hydrazine hydrate.[1]
- Reaction Conditions: Heat the reaction mixture to reflux (approximately 100°C) and maintain this temperature for 10 hours.[1]
- Isolation of Crude Product: After the reaction is complete, allow the mixture to cool to room temperature. The solid product will precipitate out of the solution.
- Filtration: Collect the solid precipitate by vacuum filtration using a Buchner funnel.
- Drying: Dry the collected solid product.
- Purification: Purify the crude **2-phenoxyacetohydrazide** by recrystallization from ethanol to obtain the final product as a crystalline solid.[1]

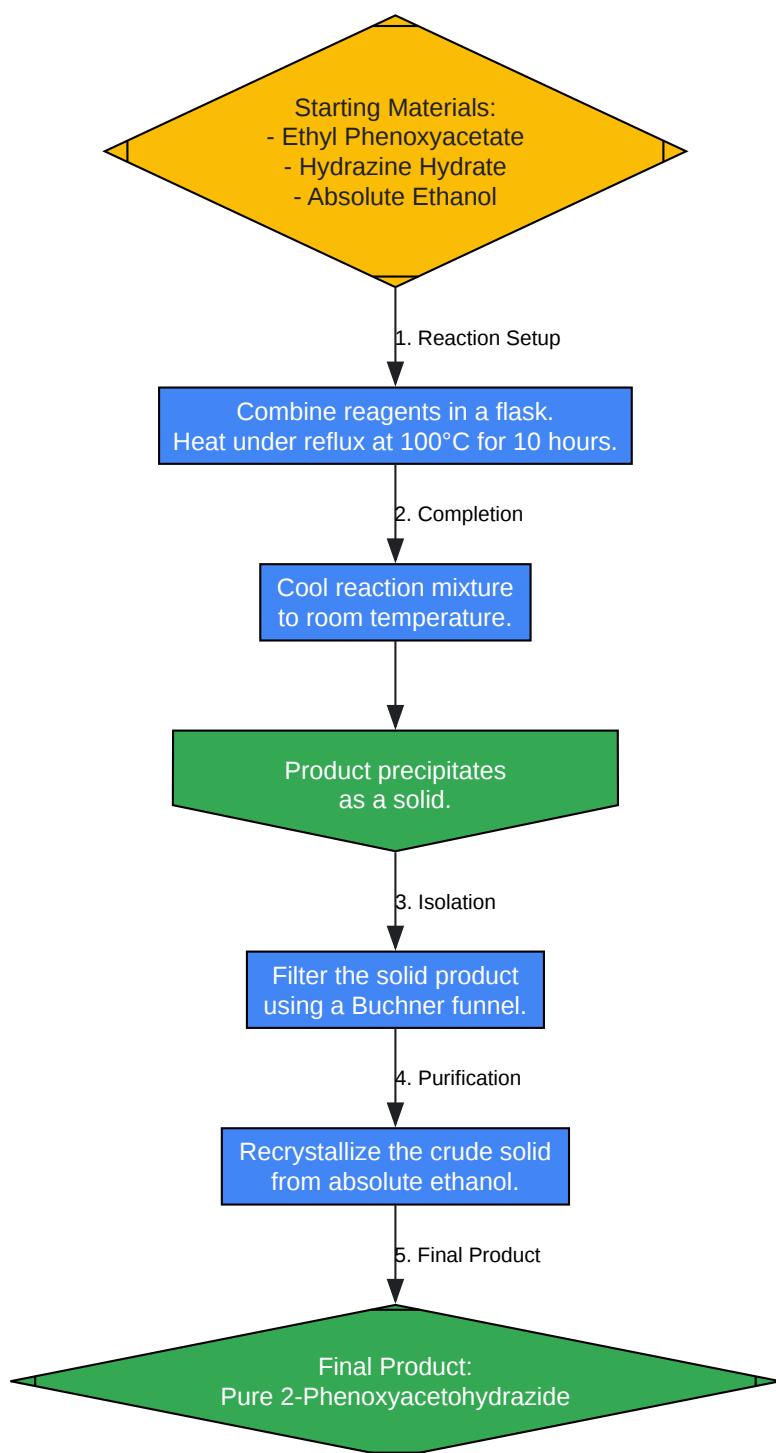
Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **2-phenoxyacetohydrazide**.

Parameter	Value	Reference
Starting Material	Ethyl phenoxyacetate	[1]
Reagent	Hydrazine hydrate	[1]
Solvent	Absolute Ethanol	[1]
Molar Ratio (Ester:Hydrazine)	1:1	[1]
Reaction Temperature	100 °C	[1]
Reaction Time	10 hours	[1]
Typical Yield	69%	[1]
Melting Point	108-110 °C (381-383 K)	[1]
Purification Method	Recrystallization from Ethanol	[1]

Visualized Workflow

The following diagram illustrates the experimental workflow for the synthesis of **2-phenoxyacetohydrazide**.



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Caption: Workflow for the synthesis of **2-Phenoxyacetohydrazide**.

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References

- 1. 2-Phenoxyacetohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
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